

troubleshooting low recovery of 2,3,6-Trichlorotoluene during sample extraction

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Compound of Interest

Compound Name: 2,3,6-Trichlorotoluene

Cat. No.: B1206156

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Technical Support Center: 2,3,6-Trichlorotoluene Extraction

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges related to the low recovery of **2,3,6-Trichlorotoluene** during sample extraction.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **2,3,6-Trichlorotoluene** that I should consider during extraction?

A1: Understanding the physicochemical properties of **2,3,6-Trichlorotoluene** is crucial for designing an effective extraction protocol. It is a semi-volatile, lipophilic (fat-soluble) organochlorine compound.^[1] Its properties dictate its behavior in different solvents and its tendency to be lost during sample handling. Key characteristics are summarized in the table below.

Data Presentation: Physicochemical Properties of **2,3,6-Trichlorotoluene**

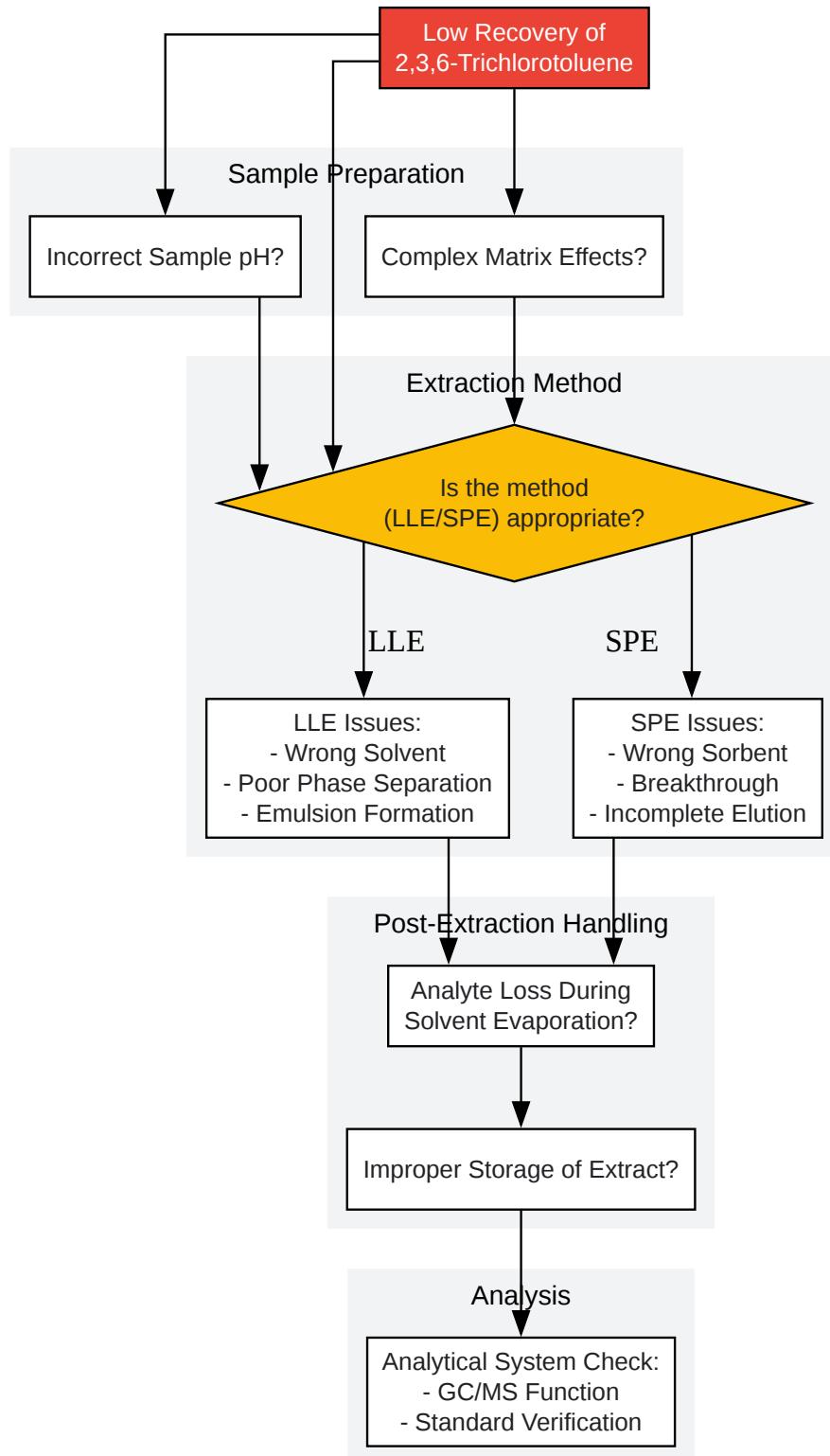
Property	Value	Implication for Extraction
Molecular Formula	$C_7H_5Cl_3$ ^[2]	-
Molecular Weight	195.47 g/mol ^{[2][3]}	-
Melting Point	43-44 °C ^[3]	The compound is solid at room temperature.
Boiling Point	241.8 °C ^[1]	Indicates semi-volatile nature; risk of loss during solvent evaporation.
Vapor Pressure	0.0729 mmHg at 25°C ^[3]	Low volatility, but loss can still occur during aggressive concentration steps. ^[4]
LogP (XLogP3)	4.1 - 4.28 ^{[2][3]}	Highly lipophilic, indicating strong partitioning into non-polar organic solvents.
Water Solubility	Insoluble	Poorly soluble in water, favoring extraction into organic solvents.
Organic Solvent Solubility	Soluble in Chloroform, slightly soluble in Dichloromethane and DMSO. ^[5] Soluble in methanol, alcohol, diethyl ether, and benzene. ^[6]	A wide range of organic solvents can be used for extraction.

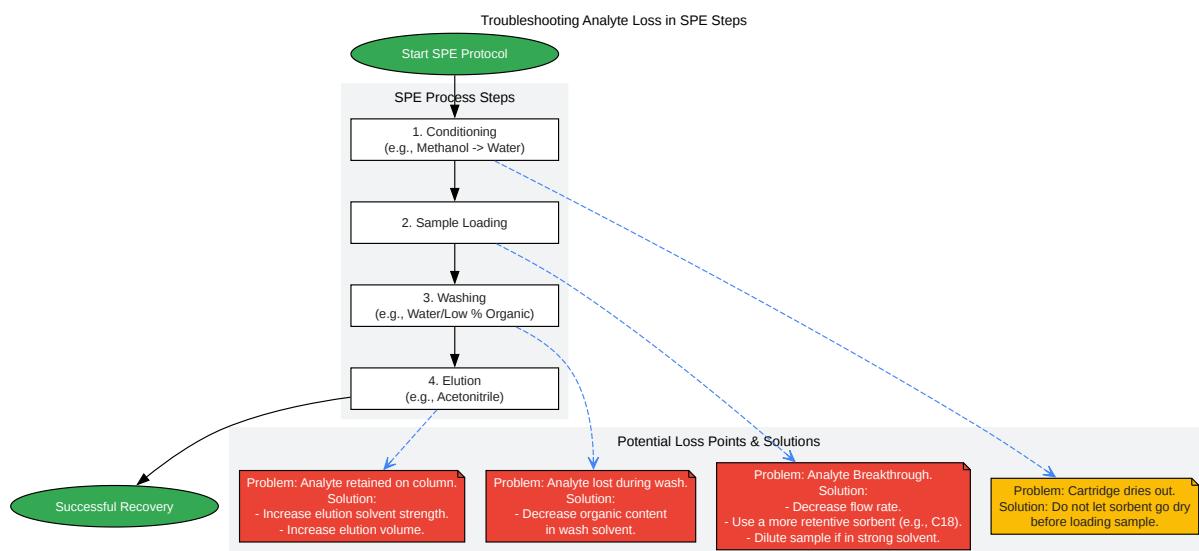
Q2: I'm experiencing low recovery of **2,3,6-Trichlorotoluene**. What are the most common causes?

A2: Low recovery is a frequent issue in solid-phase extraction (SPE) and liquid-liquid extraction (LLE).^{[7][8]} The root cause often lies in a mismatch between the extraction parameters and the analyte's chemical properties. The primary areas to investigate are analyte loss due to volatility, improper pH of the sample, inefficient partitioning between phases, or issues with the extraction media. The following diagram illustrates a general workflow for troubleshooting this problem.

Mandatory Visualization: General Troubleshooting Workflow

General Troubleshooting Workflow for Low Analyte Recovery





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